

Propanil-d5 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Propanil-d5

Cat. No.: B590479

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For researchers, scientists, and drug development professionals, the use of isotopically labeled internal standards is a critical component of accurate and reliable quantitative analysis. This in-depth technical guide provides essential information on the commercial availability and application of **Propanil-d5**, a deuterated analytical standard for the herbicide Propanil.

Commercial Availability and Specifications

Propanil-d5 is available from several reputable commercial suppliers of analytical reference materials. This deuterated standard is primarily used as an internal standard in chromatographic methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the quantification of Propanil in various matrices.

Key identifying information for **Propanil-d5** includes:

- CAS Number: 1398065-82-1[1][2][3]
- Molecular Formula: C₉D₅H₄Cl₂NO[1][2]
- Molecular Weight: Approximately 223.11 g/mol

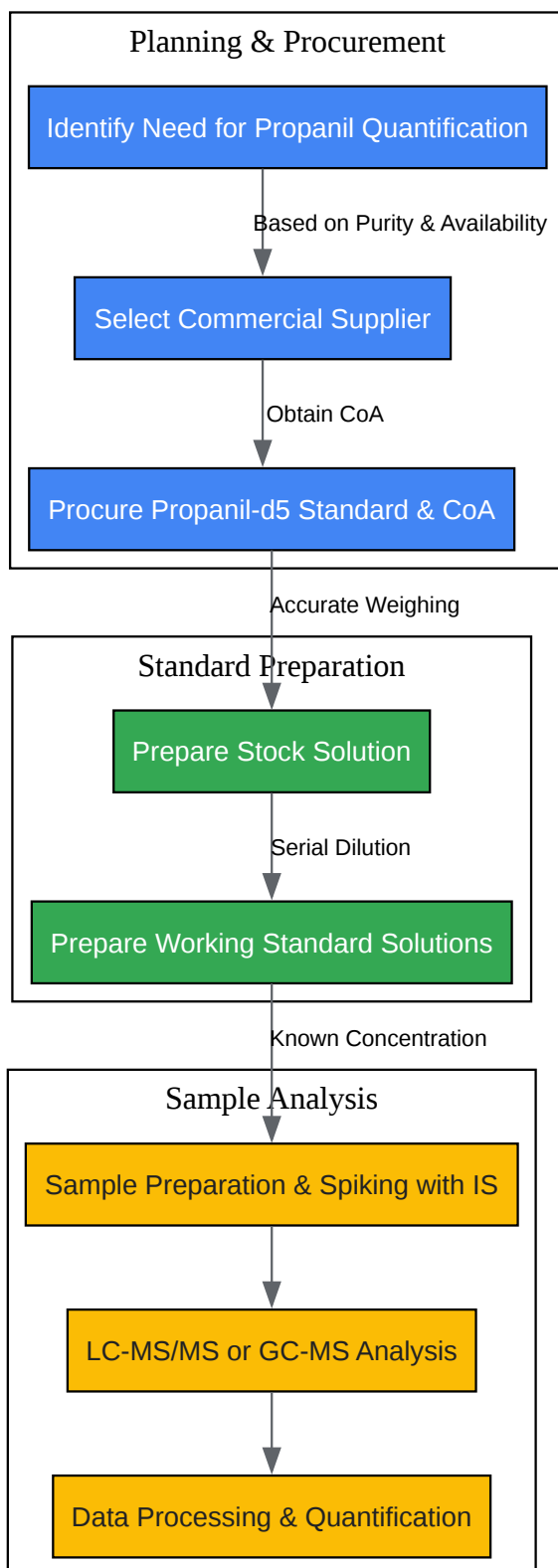
While the exact specifications for **Propanil-d5** can vary by supplier and batch, typical quality parameters are summarized in the table below. A Certificate of Analysis (CoA) is generally available from the supplier and should be consulted for lot-specific data.

Parameter	Typical Specification
Chemical Purity	≥98%
Isotopic Purity	≥99 atom % D
Format	Neat solid or solution in a specified solvent
Available Sizes	5 mg, 50 mg, or custom sizes may be available
Storage	Refer to the supplier's recommendation, typically at -20°C

Table 1: Typical Specifications for **Propanil-d5** Analytical Standard.

Workflow for Selection and Use of Propanil-d5 Analytical Standard

The following diagram illustrates a typical workflow for researchers from the point of identifying the need for a **Propanil-d5** standard to its final use in sample analysis.



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Caption: Workflow for procuring and using **Propanil-d5** analytical standard.

Experimental Protocol: Quantification of Propanil using Propanil-d5 Internal Standard

The following provides a generalized experimental protocol for the quantification of Propanil in an environmental sample (e.g., water) using **Propanil-d5** as an internal standard (IS) with LC-MS/MS. This protocol should be optimized based on the specific instrumentation and matrix being analyzed.

1. Materials and Reagents

- Propanil analytical standard
- **Propanil-d5** analytical standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Sample matrix (e.g., surface water)

2. Standard Preparation

- **Propanil-d5** Stock Solution (e.g., 100 µg/mL): Accurately weigh a known amount of **Propanil-d5** neat material and dissolve it in a precise volume of methanol to achieve the target concentration.
- Propanil Stock Solution (e.g., 100 µg/mL): Prepare a stock solution of the non-labeled Propanil in the same manner.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Propanil stock solution with an appropriate solvent (e.g., 50:50 methanol:water). Each calibration standard should be spiked with a constant, known concentration of the **Propanil-d5** internal standard from the IS stock solution.

3. Sample Preparation

- Collect the environmental sample according to standard procedures.
- For a water sample, a solid-phase extraction (SPE) or a simple "dilute-and-shoot" method may be employed depending on the expected concentration of Propanil.
- Spiking: Add a known volume of the **Propanil-d5** working solution to a measured volume or weight of the sample to achieve a target concentration of the internal standard.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B) is typical.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally suitable for Propanil.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - Propanil: Monitor at least two transitions (e.g., quantifier and qualifier).
 - **Propanil-d5**: Monitor the corresponding transitions, which will have a higher m/z due to the deuterium labeling.

5. Data Analysis and Quantification

- Generate a calibration curve by plotting the ratio of the peak area of the Propanil quantifier ion to the peak area of the **Propanil-d5** quantifier ion against the concentration of the Propanil calibration standards.
- Determine the peak area ratio for the unknown sample.
- Calculate the concentration of Propanil in the unknown sample using the calibration curve. The use of the internal standard helps to correct for variations in sample preparation, injection volume, and instrument response.

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References

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